

Essential Safety and Operational Guide for 8-Ethoxycarbonyloctanol

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Compound of Interest

Compound Name: 8-ETHOXYCARBONYLOCTANOL

Cat. No.: B043726

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This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and logistical plans for the handling and disposal of **8-Ethoxycarbonyloctanol** (CAS No. 3639-34-7). The information is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical Identifier: **8-Ethoxycarbonyloctanol** CAS Number: 3639-34-7 Synonyms: 8-Ethoxycarbonyloctan-1-ol, Ethyl 9-Hydroxynonanoate, 9-Hydroxynonanoic Acid Ethyl Ester[1]

Immediate Safety Information

8-Ethoxycarbonyloctanol is classified as a hazardous substance. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it poses the following risks:

- Skin Irritation (Category 2): Causes skin irritation.[1]
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[1]
- Specific Target Organ Toxicity, Single Exposure (Category 3): May cause respiratory irritation.[1]

It is crucial to note that the chemical, physical, and toxicological properties of this substance have not been thoroughly investigated.[1] Therefore, handling should proceed with caution, and exposure should be minimized.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **8-Ethoxycarboonyloctanol**. The following table summarizes the recommended PPE for various laboratory operations.

Operation	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Routine Handling & Weighing	Safety glasses with side shields or safety goggles.[1]	Chemical-resistant gloves (e.g., Nitrile rubber).	Laboratory coat.	Not required if handled in a well-ventilated area or chemical fume hood.[1]
Mixing & Heating	Chemical splash goggles and a face shield.[2]	Chemical-resistant gloves (e.g., Butyl rubber for esters).[2]	Chemical-resistant apron over a laboratory coat.[3]	Required if vapors or aerosols are generated. Use a NIOSH-approved respirator with an appropriate cartridge.
Spill Cleanup	Chemical splash goggles and a face shield.[2]	Heavy-duty, chemical-resistant gloves.	Chemical-resistant suit or coveralls.	A NIOSH-approved respirator with an organic vapor cartridge is required.
Storage & Transport	Safety glasses.	Chemical-resistant gloves when handling containers.	Laboratory coat.	Not typically required.

Operational and Disposal Plans

1. Handling and Storage:

- Ventilation: Handle **8-Ethoxycarbonyloctanol** in a well-ventilated area. A laboratory fume hood or other local exhaust ventilation is recommended to minimize exposure.[1]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[4] Store at -20°C for long-term stability.[5]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[4]
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in areas where the chemical is used.[1]

2. First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1]
- Skin Contact: Wash off immediately with soap and plenty of water. If skin irritation occurs, seek medical attention.[1]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a physician.[1][4]
- Ingestion: Clean mouth with water. Never give anything by mouth to an unconscious person. [4]

3. Spill Response:

- Small Spills: Ensure adequate ventilation. Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, labeled container for disposal.
- Large Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection. Contain the spill and prevent it from entering drains. Collect the material for disposal.

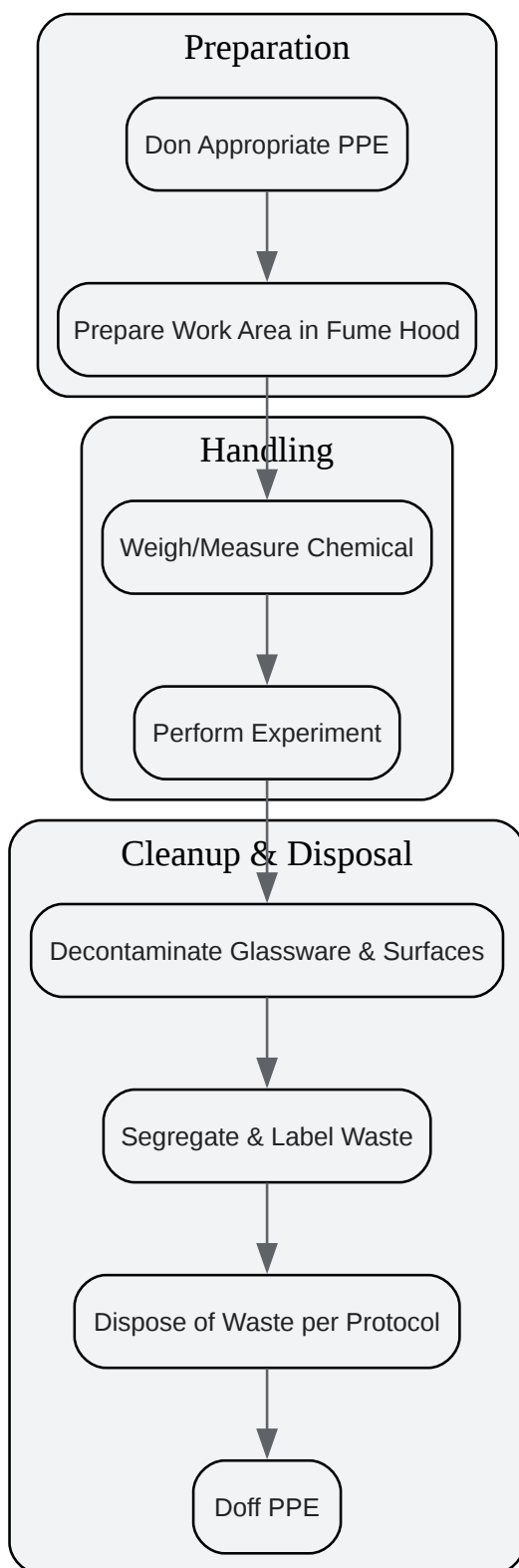
4. Disposal Plan:

- Dispose of waste from residues and unused products in accordance with local, state, and federal regulations.[4]

- Do not reuse empty containers. Contaminated packaging should be disposed of in the same manner as the chemical.[4]

Experimental Workflow

The following diagram illustrates the standard workflow for handling **8-Ethoxycarbonyloctanol** in a laboratory setting.



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Caption: Workflow for Safe Handling of **8-Ethoxycarbonyloctanol**.

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